

Essential Safety and Logistical Information for Handling 1,5-Dodecanediol

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Compound of Interest

Compound Name: 1,5-Dodecanediol

Cat. No.: B15363581

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Disclaimer: No specific Safety Data Sheet (SDS) is readily available for **1,5-Dodecanediol**. The following guidance is based on the safety information for structurally similar compounds, such as 1,12-Dodecanediol, and general laboratory safety best practices. Researchers should handle **1,5-Dodecanediol** with caution and perform a risk assessment prior to use.

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **1,5-Dodecanediol**. Adherence to these procedural guidelines is essential for ensuring a safe laboratory environment.

I. Personal Protective Equipment (PPE)

Standard laboratory PPE is required to minimize exposure and ensure personal safety.^{[1][2][3]} The minimum required PPE for handling **1,5-Dodecanediol** includes:

- **Eye Protection:** ANSI Z87.1 compliant safety glasses with side shields are mandatory.^[1] When there is a risk of splashing, chemical safety goggles and a face shield should be worn.^[1]
- **Body Protection:** A fully buttoned, flame-resistant laboratory coat should be worn to protect against skin contact and soiling of personal clothing.^[4]
- **Hand Protection:** Disposable nitrile gloves are the minimum requirement for incidental contact.^[1] For prolonged handling or direct contact, consider double-gloving or using thicker,

chemical-resistant gloves.^[1] Gloves should be inspected before use and removed promptly if contaminated.^[1]

- Footwear: Closed-toe shoes must be worn at all times in the laboratory.^[2]

II. Operational Plan

A systematic approach to handling **1,5-Dodecanediol** from receipt to disposal is critical for safety and operational efficiency.

A. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store **1,5-Dodecanediol** in a tightly closed container in a cool, dry, and well-ventilated area.^[5]
- Store away from incompatible materials such as strong oxidizing agents, acid chlorides, and acid anhydrides.^[5]

B. Handling:

- Handle **1,5-Dodecanediol** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of any dust or vapors.
- Avoid direct contact with skin, eyes, and clothing.
- Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid material.
- Keep containers closed when not in use.^[6]

C. Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation develops.

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.
- Spills: In case of a small spill, wear appropriate PPE, cover the spill with an inert absorbent material, and sweep it into a suitable container for disposal. For large spills, evacuate the area and follow your institution's emergency spill response procedures.

III. Disposal Plan

Proper disposal of **1,5-Dodecanediol** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Based on information for similar compounds, **1,5-Dodecanediol** is not expected to be classified as hazardous waste.^[7] However, it is the generator's responsibility to make a final waste determination.^[8] Dispose of unused or waste **1,5-Dodecanediol** in accordance with local, state, and federal regulations. It may be acceptable to dispose of it as non-hazardous solid waste.^[7]
- Contaminated PPE: Used gloves, weigh boats, and other disposable materials contaminated with **1,5-Dodecanediol** should be placed in a designated waste container for non-hazardous solid waste.
- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected for proper disposal. Once clean, the container can be disposed of as regular laboratory glass or plastic waste.

IV. Data Presentation

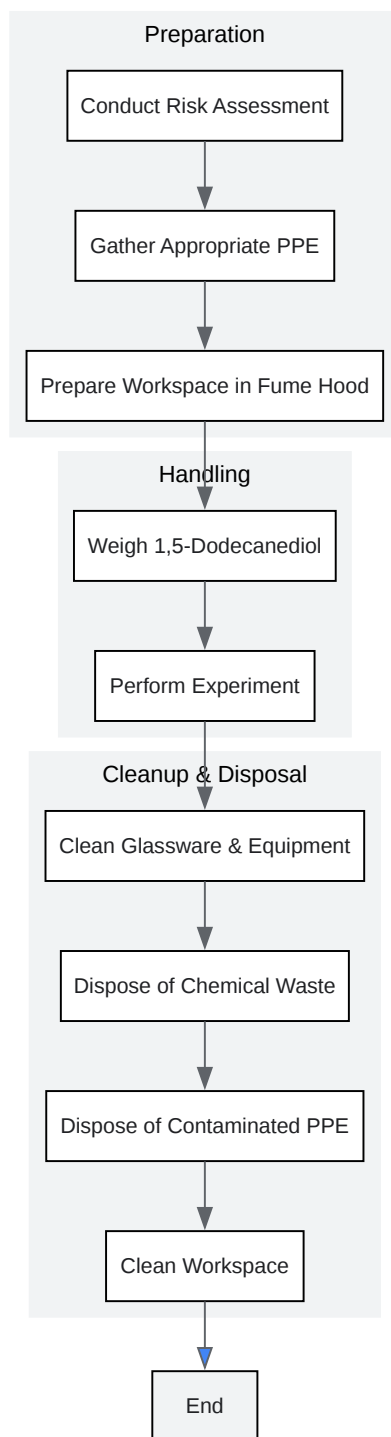
The following table summarizes the physical and chemical properties of the related compound, 1,12-Dodecanediol, which can be used as a reference for handling **1,5-Dodecanediol**.

Property	Value for 1,12-Dodecanediol
Molecular Formula	C ₁₂ H ₂₆ O ₂
Molecular Weight	202.33 g/mol [9]
Appearance	White solid/powder[5][10]
Melting Point	79 - 84 °C[10]
Boiling Point	188 - 190 °C at 12 mmHg[10]
Solubility	Insoluble in water. Soluble in alcohol and warm ether.[5]

V. Experimental Workflow

The following diagram illustrates the standard workflow for safely handling **1,5-Dodecanediol** in a laboratory setting.

Safe Handling Workflow for 1,5-Dodecanediol

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **1,5-Dodecanediol**.

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